Application Note: Scalable Synthesis of 3-(2,2,2-Trifluoroethyl)pyrrolidine

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Compound of Interest

Compound Name:	*3-(2,2,2-trifluoroethyl)pyrrolidine*
CAS No.:	*1269400-69-2*
Cat. No.:	*B2432431*

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Abstract

This guide details the synthesis of **3-(2,2,2-trifluoroethyl)pyrrolidine** hydrochloride, a critical fluorinated building block for medicinal chemistry programs targeting kinases (e.g., JAK1 inhibitors) and GPCRs. The trifluoroethyl group modulates lipophilicity (

) and metabolic stability by blocking the metabolically labile C3-position. The protocol described herein utilizes a robust, scalable Horner-Wadsworth-Emmons (HWE) olefination followed by catalytic hydrogenation, starting from the commercially available N-Boc-3-pyrrolidinone. An alternative radical-based approach is also discussed for rapid analog generation.

Part 1: Retrosynthetic Analysis & Strategy

The synthesis is designed around the construction of the C3-fluoroalkyl bond. Direct alkylation of pyrrolidinone enolates with 2,2,2-trifluoroethyl iodide is often sluggish due to the low reactivity of the electrophile (dipole repulsion). Therefore, a disconnection via the exocyclic alkene is preferred.

Strategic Disconnections

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- Target: **3-(2,2,2-trifluoroethyl)pyrrolidine**.[1][2][3][4][5][6]
- Precursor 1 (Alkene):tert-Butyl 3-(2,2,2-trifluoroethylidene)pyrrolidine-1-carboxylate.
- Starting Material:tert-Butyl 3-oxopyrrolidine-1-carboxylate (N-Boc-3-pyrrolidinone).

Reaction Pathway[7][8][9][10][11][12][13]

- Step 1 (C-C Bond Formation): HWE reaction using diethyl (2,2,2-trifluoroethyl)phosphonate. This reagent is preferred over the Wittig salt due to higher reactivity with ketones and easier byproduct removal.
- Step 2 (Reduction): Catalytic hydrogenation of the electron-deficient alkene.
- Step 3 (Deprotection): Acidolytic cleavage of the Boc group.

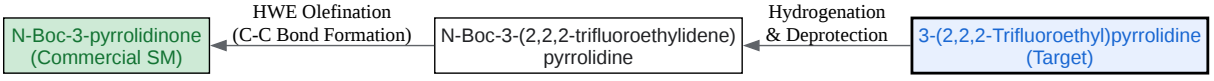

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Figure 1: Retrosynthetic logic for the construction of the 3-trifluoroethyl scaffold.

Part 2: Detailed Experimental Protocol

Step 1: HWE Olefination

Objective: Synthesis of tert-butyl 3-(2,2,2-trifluoroethylidene)pyrrolidine-1-carboxylate.

Reagents:

- N-Boc-3-pyrrolidinone (1.0 equiv)
- Diethyl (2,2,2-trifluoroethyl)phosphonate (1.2 equiv) [CAS: 1067-71-6]
- Lithium bis(trimethylsilyl)amide (LiHMDS), 1.0 M in THF (1.3 equiv)
- Tetrahydrofuran (THF), anhydrous

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Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and temperature probe.
- Reagent Prep: Charge the flask with diethyl (2,2,2-trifluoroethyl)phosphonate (1.2 equiv) and anhydrous THF (10 mL/g of substrate). Cool the solution to -78 °C (dry ice/acetone bath).
- Deprotonation: Add LiHMDS (1.3 equiv) dropwise over 20 minutes, maintaining internal temperature below -70 °C. The solution may turn pale yellow. Stir at -78 °C for 30 minutes to ensure complete formation of the phosphonate carbanion.
  - Note: The

    -protons of the trifluoroethyl phosphonate are sufficiently acidic (

    ~20) for rapid deprotonation.
- Addition: Add a solution of N-Boc-3-pyrrolidinone (1.0 equiv) in THF (2 mL/g) dropwise over 15 minutes.
- Reaction: Allow the mixture to warm to 0 °C over 2 hours and stir for an additional 2 hours at room temperature. Monitor by TLC (Hexane/EtOAc 8:2) or LCMS. The product typically appears as a higher

  spot.
- Workup: Quench with saturated aqueous

  . Dilute with EtOAc. Wash the organic layer with water and brine. Dry over

  , filter, and concentrate.
- Purification: Purify via flash column chromatography (0-20% EtOAc in Hexanes).
  - Yield Expectation: 75-85%.[7][8]
  - Data: The product is obtained as a mixture of E/Z isomers (typically separable, but unnecessary for the next step).

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Step 2: Catalytic Hydrogenation

Objective: Reduction of the alkene to tert-butyl **3-(2,2,2-trifluoroethyl)pyrrolidine**-1-carboxylate.

Reagents:

- Alkene intermediate (from Step 1)
- Pd/C (10 wt% loading, 10-20% by weight of substrate)
- Methanol (MeOH)
- Hydrogen gas (

)

Protocol:

- Setup: Dissolve the alkene in MeOH (0.1 M concentration) in a hydrogenation vessel or heavy-walled flask.
- Catalyst Addition: Carefully add 10% Pd/C under a stream of nitrogen (Caution: Pd/C is pyrophoric; keep wet with solvent).
- Hydrogenation: Purge the vessel with

  x3, then

  x3. Stir vigorously under a hydrogen atmosphere (balloon pressure is usually sufficient; use 50 psi in a Parr shaker for scale >10g) for 12-16 hours.
- Monitoring: Monitor by LCMS for the disappearance of the alkene peak.
- Workup: Filter the mixture through a pad of Celite® to remove the catalyst. Rinse the pad with MeOH. Concentrate the filtrate under reduced pressure.
  - Yield Expectation: >95% (Quantitative).[9]

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- Note: The trifluoroethyl group is stable to these standard hydrogenation conditions.

Step 3: Boc Deprotection & Salt Formation

Objective: Isolation of **3-(2,2,2-trifluoroethyl)pyrrolidine** hydrochloride.

Reagents:

- Boc-protected intermediate (from Step 2)
- 4.0 M HCl in 1,4-Dioxane
- Diethyl ether (

)

Protocol:

- Reaction: Dissolve the intermediate in a minimum amount of 1,4-dioxane or DCM. Add 4.0 M HCl in dioxane (5-10 equiv) at 0 °C.
- Stirring: Warm to room temperature and stir for 2-4 hours. A white precipitate (the HCl salt) should begin to form.
- Isolation: Dilute the suspension with

  to maximize precipitation. Filter the solid under

  or argon (the salt may be hygroscopic).
- Drying: Dry the solid in a vacuum oven at 40 °C.
  - Final Appearance: White to off-white crystalline solid.

Summary of Data

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Parameter	Step 1 (HWE)	Step 2 (Hydrogenation)	Step 3 (Deprotection)
Key Reagent			
Solvent	THF	MeOH	Dioxane/DCM
Temp	-78°C RT	RT	0°C RT
Typical Yield	80%	98%	95%
Critical Control	Anhydrous conditions; Temp control during LiHMDS addition.	Efficient stirring; Safety with .	Moisture exclusion (hygroscopic salt).

Part 3: Alternative "Medicinal Chemistry" Route (Radical Addition)

For rapid analog generation where N-Boc-3-methylenepyrrolidine is available, a radical trifluoromethylation strategy is efficient.

Mechanism:

- Generation of

  radical (e.g., using Langlois reagent

  + oxidant).
- Addition to the exocyclic double bond of N-Boc-3-methylenepyrrolidine.
- Hydrogen abstraction to yield the target.

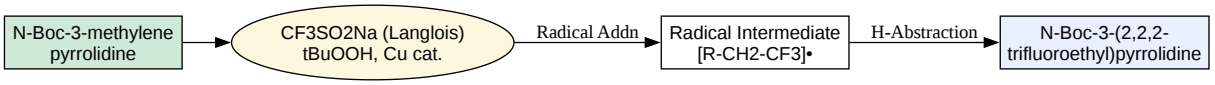

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Figure 2: Alternative radical trifluoromethylation route.

Protocol: React N-Boc-3-methylenepyrrolidine with Sodium triflinate (

, 2.0 equiv) and tert-Butyl hydroperoxide (TBHP, 2.0 equiv) in

at 50 °C. This installs the

group at the terminal carbon of the alkene, followed by reduction in situ or in a subsequent step.

Part 4: Safety & Handling

- Diethyl (2,2,2-trifluoroethyl)phosphonate: Irritant. Handle in a fume hood.
- LiHMDS: Pyrophoric/moisture sensitive. Use anhydrous techniques.
- Hydrogenation: Risk of explosion. Ensure proper grounding and check for leaks.
- Fluorinated Compounds: While the target is stable, avoid incineration which can generate HF.

References

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- Commercial Availability & Properties
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  - Source: PubChem Compound Summary. Link

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